

An In-depth Technical Guide to 1-(3-Bromopropoxy)-4-chlorobenzene

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Compound of Interest

Compound Name: 1-(3-Bromopropoxy)-4-chlorobenzene

Cat. No.: B1267353

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IUPAC Name: **1-(3-Bromopropoxy)-4-chlorobenzene**

This technical guide provides a comprehensive overview of **1-(3-bromopropoxy)-4-chlorobenzene**, including its chemical properties, synthesis, spectral data, and its application as a key intermediate in the development of pharmacologically active compounds. This document is intended for researchers, scientists, and professionals in the field of drug discovery and medicinal chemistry.

Chemical and Physical Properties

1-(3-Bromopropoxy)-4-chlorobenzene is a halogenated aromatic ether. The presence of both a chloro and a bromo substituent, along with an ether linkage, makes it a versatile bifunctional reagent in organic synthesis. The terminal alkyl bromide is susceptible to nucleophilic substitution, while the aromatic chlorine can participate in various cross-coupling reactions.

Table 1: Physicochemical Properties of **1-(3-Bromopropoxy)-4-chlorobenzene**

Property	Value
CAS Number	27983-04-6
Molecular Formula	C ₉ H ₁₀ BrClO
Molecular Weight	249.53 g/mol
Appearance	Pale-yellow to Yellow-brown Liquid
Storage Temperature	2-8 °C

Synthesis of 1-(3-Bromopropoxy)-4-chlorobenzene

The most common and efficient method for the synthesis of **1-(3-bromopropoxy)-4-chlorobenzene** is the Williamson ether synthesis. This method involves the reaction of 4-chlorophenol with 1,3-dibromopropane in the presence of a base.

Experimental Protocol: Williamson Ether Synthesis

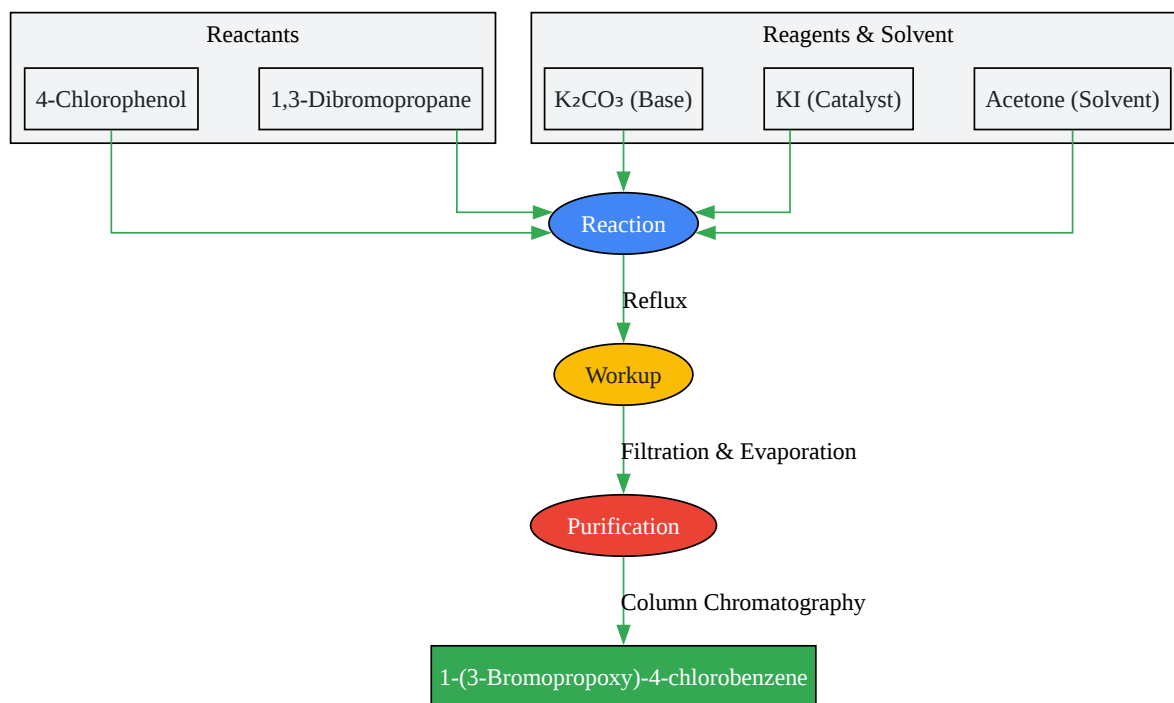
Materials:

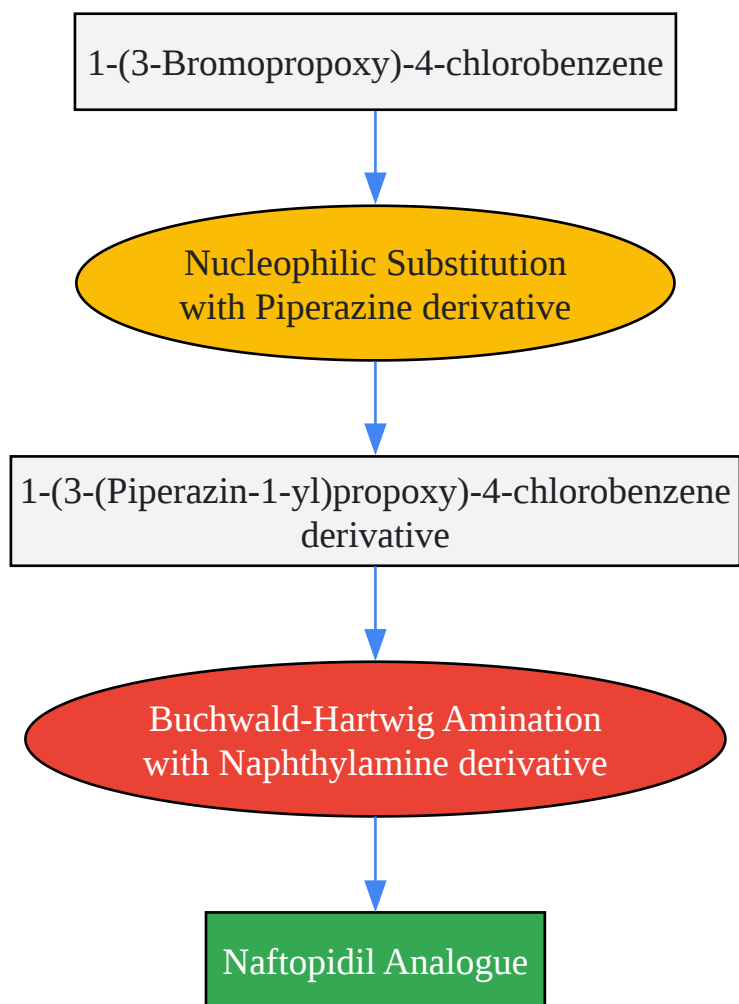
- 4-chlorophenol
- 1,3-dibromopropane
- Anhydrous potassium carbonate (K₂CO₃)
- Potassium iodide (KI) (catalytic amount)
- Acetone (anhydrous)
- Toluene
- Silica gel for column chromatography

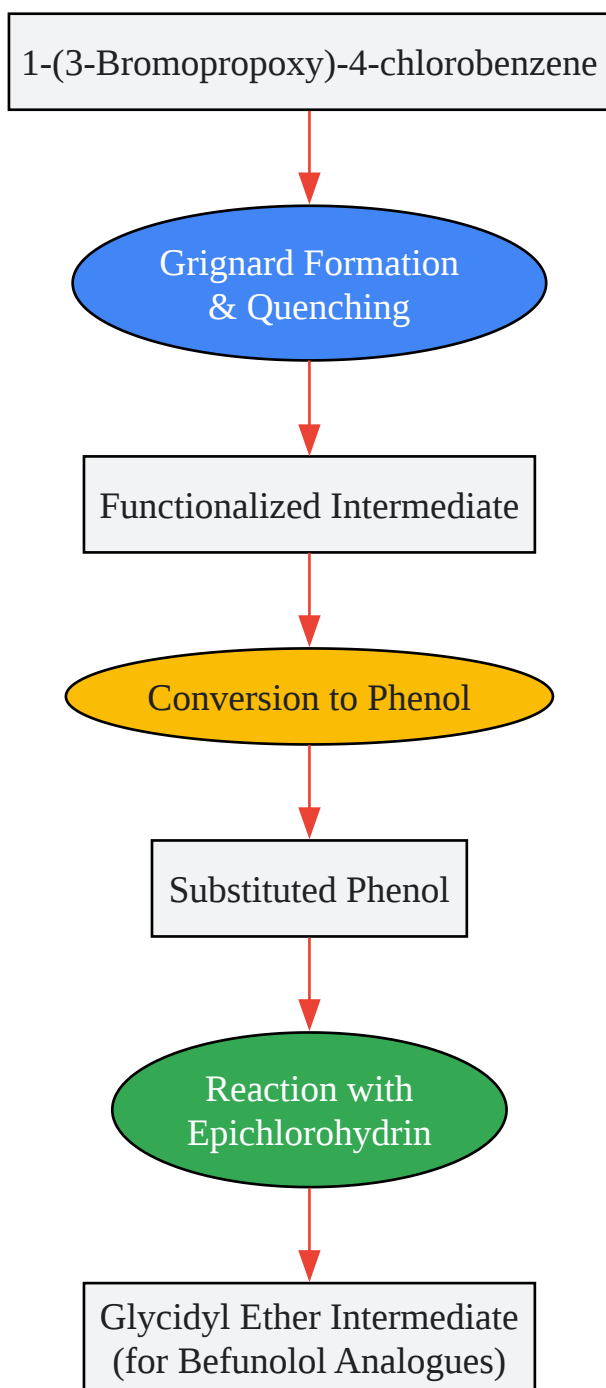
Procedure:

- To a suspension of anhydrous potassium carbonate and a catalytic amount of potassium iodide in acetone, add 1,3-dibromopropane.

- Heat the mixture to reflux.
- A solution of 4-chlorophenol in acetone is then added dropwise over a period of time.
- Continue refluxing the reaction mixture for several hours until the reaction is complete (monitoring by TLC).
- After completion, the reaction mixture is filtered while hot to remove the inorganic salts.
- The filtrate is then concentrated under reduced pressure to remove the acetone.
- The resulting residue is purified by column chromatography on silica gel using a suitable eluent system (e.g., toluene or a hexane/ethyl acetate gradient) to yield **1-(3-bromopropoxy)-4-chlorobenzene** as a pale yellow oil.







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